

# Comparative Efficacy of Bromofenofos and Albendazole Against Fasciola

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## Compound of Interest

Compound Name: Bromofenofos

Cat. No.: B1208025

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the efficacy of **Bromofenofos** and albendazole against *Fasciola* species, the causative agents of fascioliasis, a significant parasitic disease in livestock. The information presented is based on available experimental data to assist researchers and professionals in drug development and veterinary science.

## Quantitative Efficacy Data

A study conducted in naturally-infected water buffaloes provides a direct comparison of the efficacy of **Bromofenofos** and albendazole. The primary metric for efficacy was the Fecal Egg Count Reduction Test (FECRT), which measures the percentage reduction in parasite egg output following treatment.

Treatment Group	Drug	Dosage	Treatment Regimen	Efficacy (FECRT %)
1	Albendazole	0.07 ml/kg	Single Dose	79.17% <sup>[1][2][3]</sup>
2	Bromofenofos	0.05 g/kg	Single Dose	70.83% <sup>[1][2][3]</sup>
3	Albendazole	Not Specified	Two Doses (one month interval)	83.33% <sup>[1][2][3]</sup>
4	Bromofenofos	Not Specified	Two Doses (one month interval)	83.33% <sup>[1][2][3]</sup>

## Experimental Protocols

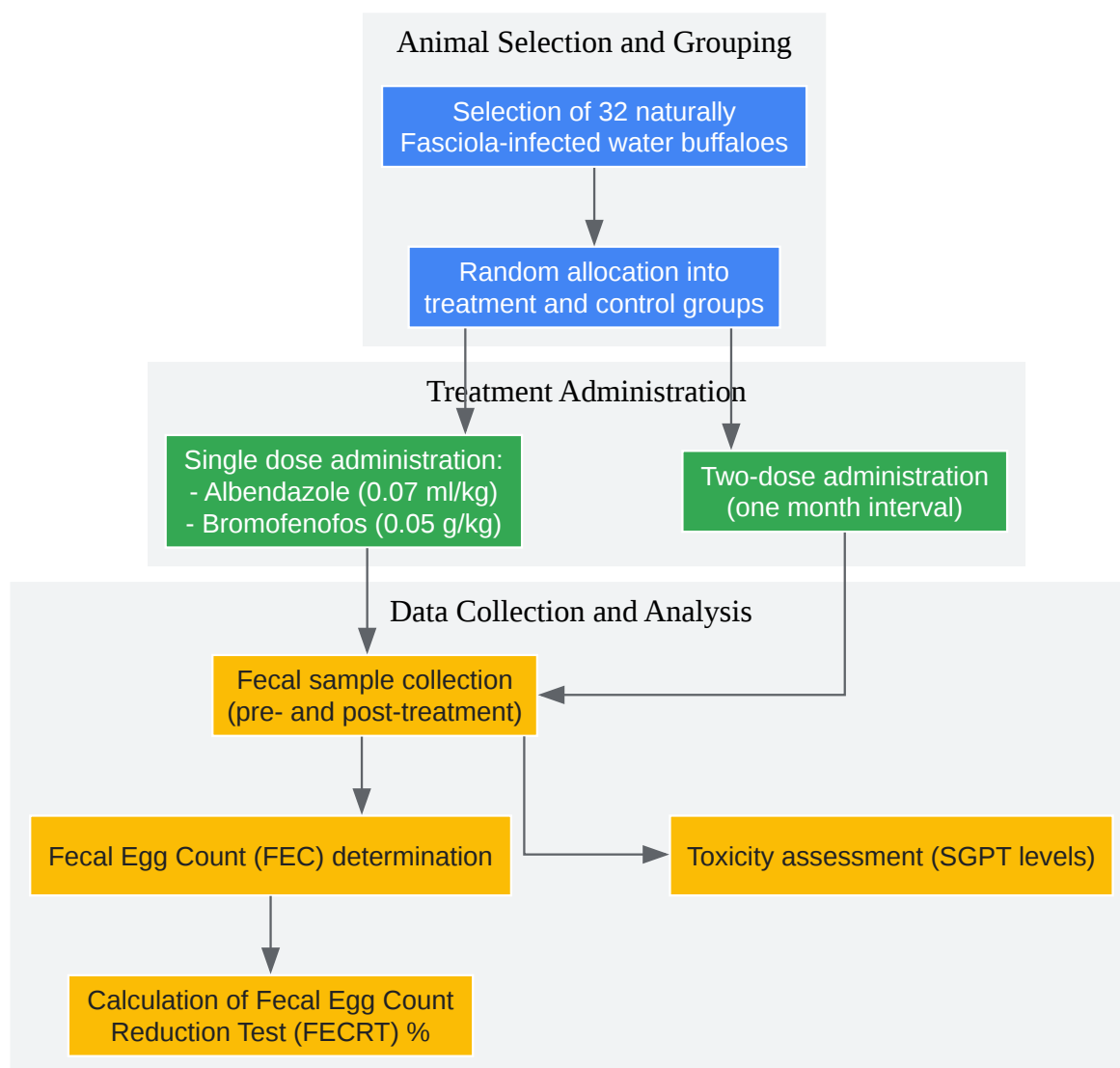
The following is a detailed methodology for a key in vivo experiment comparing the efficacy of **Bromofenofos** and albendazole.

### In Vivo Efficacy Trial in Water Buffaloes

- Objective: To compare the anthelmintic efficacy of **Bromofenofos** and albendazole against a natural infection of *Fasciola* spp. in water buffaloes.[1]
- Animal Model: Thirty-two water buffaloes naturally infected with *Fasciola* spp. were selected for the study. The animals were confirmed to be positive for *Fasciola* eggs through fecal examination.[1]
- Experimental Design: The animals were divided into treatment groups. One group received a single oral dose of albendazole, and another received a single oral dose of **Bromofenofos**. A control group remained untreated. For a subsequent part of the study, groups were administered two doses of either albendazole or **Bromofenofos** with a one-month interval. [1][2][3]
- Drug Administration:
  - Albendazole was administered at a dose of 0.07 ml/kg body weight.[1]
  - **Bromofenofos** was administered at a dose of 0.05 g/kg body weight.[1]
- Efficacy Assessment: The primary endpoint for efficacy was the Fecal Egg Count Reduction Test (FECRT). Fecal samples were collected from each animal before treatment (day 0) and at a specified time point after treatment. The number of *Fasciola* eggs per gram of feces was determined for each sample. The percentage reduction in egg count was calculated using a standard formula, comparing the pre-treatment and post-treatment egg counts relative to the untreated control group.[1]
- Toxicity Assessment: To evaluate the potential toxicity of the treatments, serum glutamic-pyruvic transaminase (SGPT) levels were measured before and within one week after drug administration.[1][3]

# Visualizations: Workflows and Mechanisms of Action

## Experimental Workflow

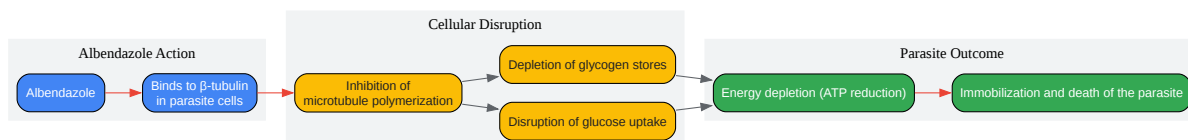


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Caption: Experimental workflow for the comparative efficacy trial.

## Mechanism of Action: Albendazole

Albendazole, a member of the benzimidazole class of anthelmintics, exerts its effect by targeting the parasite's cytoskeleton.

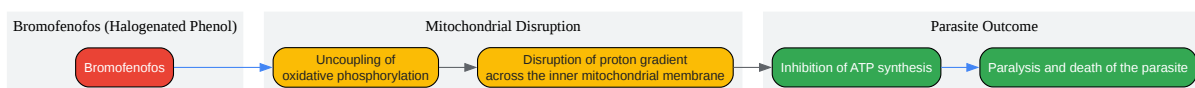


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Caption: Mechanism of action of Albendazole against Fasciola.

## Proposed Mechanism of Action: Bromofenofos

While the precise mechanism of action of **Bromofenofos** against Fasciola is not well-documented, it is classified as a halogenated phenol. The proposed mechanism for this class of compounds involves the disruption of the parasite's energy metabolism.



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Caption: Proposed mechanism of action for **Bromofenofos**.

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## References

- 1. researchgate.net [researchgate.net]
- 2. agro.icm.edu.pl [agro.icm.edu.pl]
- 3. Evidence of Fasciola spp. resistance to albendazole, triclabendazole and bromofenofos in water buffaloes (Bubalus bubalis) - PubMed [pubmed.ncbi.nlm.nih.gov]
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